

Technical Monograph: 2-(4-Chlorophenyl)oxirane

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: 2-(4-Chlorophenyl)oxirane

CAS No.: 2788-86-5

Cat. No.: B1581470

[Get Quote](#)

High-Purity Reagent Guide for Drug Discovery & Biocatalysis

Part 1: Chemical Identity & Physicochemical Profile[1][2][3][4][5]

2-(4-Chlorophenyl)oxirane (commonly 4-Chlorostyrene oxide) is a chiral building block of significant interest in the synthesis of beta-adrenergic blockers, antifungal agents, and as a probe substrate for characterizing Epoxide Hydrolase (EH) activity in metabolic profiling.

Unlike standard MSDS documents which list static data, this guide interprets the physicochemical properties to inform experimental design. The molecule's reactivity is driven by the tension of the oxirane ring (approx. 27 kcal/mol strain energy) coupled with the lipophilic 4-chlorophenyl moiety, facilitating rapid membrane penetration and protein alkylation.

Physicochemical Data Table

Property	Value	Experimental Implication
CAS Number	2788-86-5	Primary identifier for regulatory searches.
Molecular Formula	C ₈ H ₇ ClO	MW: 154.59 g/mol . [1] [2] [3]
Physical State	Colorless to pale yellow liquid	Viscosity changes significantly <10°C; allow to warm before pipetting.
Boiling Point	~230°C (760 mmHg)	High boiling point suggests low volatility, but degradation occurs at high T.
Density	1.283 g/mL (25°C)	Denser than water; sinks in aqueous extraction layers.
Flash Point	20°C (Closed Cup)*	CRITICAL: Classified as Flammable Liquid (Cat 2). Requires grounding. [4]
Solubility	Immiscible in water; Soluble in EtOH, DMSO, CH ₂ Cl ₂	Prepare stock solutions in DMSO for biological assays to prevent hydrolysis.
Chirality	1 Chiral Center (C2)	Available as Racemic, (R)-, or (S)- enantiomers.

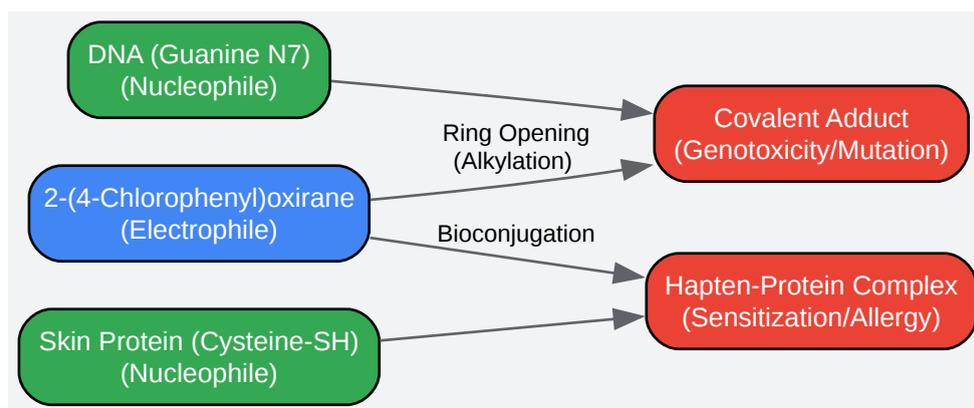
*Note: While the boiling point is high, commercial grades are often classified with a low flash point (20°C) due to volatile impurities or specific stabilization protocols. Always treat as highly flammable.

Part 2: Hazard Identification & Toxicology (The "Why" Behind the Hazard)

Standard GHS codes (H315, H319, H317) understate the risk.[\[5\]](#) The toxicity of 4-chlorostyrene oxide is mechanistic: it acts as a direct-acting alkylating agent.

Mechanistic Toxicity Pathway

The electrophilic carbons of the epoxide ring are susceptible to nucleophilic attack by DNA bases (guanine N7) and protein residues (cysteine thiols). This is the basis for its potential genotoxicity and skin sensitization.



[Click to download full resolution via product page](#)

Figure 1: Mechanistic pathway of toxicity showing nucleophilic attack on the epoxide ring leading to DNA alkylation and protein haptentization.

Key Hazards:

- H317 (Skin Sensitization): The lipophilic chlorophenyl group aids dermal absorption, while the epoxide binds to Langerhans cell proteins, triggering an immune response. Protocol: Double-gloving (Nitrile + Laminate) is required.
- H341 (Suspected Genetic Defects): Positive in Ames tests (strain TA100) without metabolic activation due to direct DNA alkylation.
- H315/H319 (Irritation): Direct tissue damage upon contact.

Part 3: Handling, Stability & Reactivity

Storage Protocol:

- Temperature: Store at 2–8°C. Long-term storage at -20°C is preferred to prevent spontaneous polymerization or hydrolysis.

- Atmosphere: Air and Moisture Sensitive. Store under Argon or Nitrogen. The epoxide ring hydrolyzes to the corresponding diol (1-(4-chlorophenyl)ethane-1,2-diol) in the presence of atmospheric moisture and trace acid.
- Container: Teflon-lined caps are mandatory. Do not use polystyrene containers as the oxide may act as a solvent/plasticizer.

Emergency Response (Spill):

- Evacuate: Remove ignition sources (Flash point 20°C).
- Neutralize: Do not use water (immiscible/spreads fire). Adsorb with vermiculite or sand.
- Decontamination: Clean surfaces with a solution of 10% Sodium Thiosulfate. Thiosulfate acts as a soft nucleophile, opening the epoxide ring to form a non-volatile, water-soluble salt, effectively quenching reactivity.

Part 4: Application – Epoxide Hydrolase (EH) Activity Assay[11]

In drug development, 4-chlorostyrene oxide is a "gold standard" substrate for determining the catalytic activity and enantioselectivity of Epoxide Hydrolases (Soluble EH or Microsomal EH).

Experimental Rationale

Researchers use this substrate because the hydrolysis rate and the enantiomeric excess (ee) of the product (diol) provide a direct readout of the enzyme's stereochemical preference.

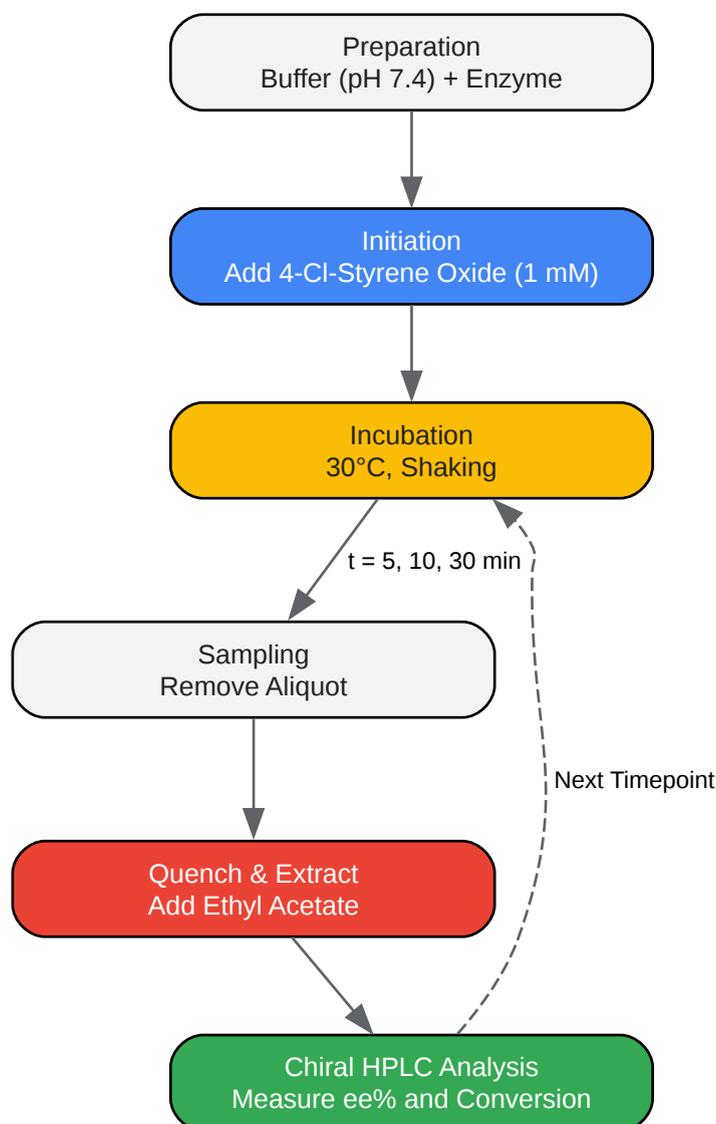
Protocol: Kinetic Resolution Assay

Materials:

- Substrate: **2-(4-Chlorophenyl)oxirane** (racemic), 100 mM stock in Acetonitrile.
- Enzyme: Recombinant Soluble Epoxide Hydrolase (sEH) or Liver Microsomes.
- Buffer: Sodium Phosphate (0.1 M, pH 7.4) containing 0.1 mg/mL BSA.

Step-by-Step Workflow:

- Pre-Incubation: Equilibrate enzyme in buffer (990 μL) at 30°C for 5 minutes.
- Initiation: Add 10 μL of substrate stock (Final conc: 1 mM). Vortex briefly.
- Reaction: Incubate at 30°C with shaking (400 rpm).
- Time-Points: At $t=0, 5, 10, 30$ min, remove 100 μL aliquots.
- Quenching: Immediately add 100 μL of ice-cold Ethyl Acetate (containing internal standard). This stops the enzyme and extracts the organic components.
- Analysis: Centrifuge (3000 x g, 5 min). Analyze the organic phase via Chiral HPLC (Chiralcel OD-H column) to quantify the ratio of remaining epoxide enantiomers vs. formed diol.



[Click to download full resolution via product page](#)

Figure 2: Workflow for the Epoxide Hydrolase Kinetic Resolution Assay using **2-(4-Chlorophenyl)oxirane**.

Part 5: References

- Sigma-Aldrich. (2024). Safety Data Sheet: **2-(4-Chlorophenyl)oxirane**. Merck KGaA.
- TCI Chemicals. (2024). Product Specification and Safety: **2-(4-Chlorophenyl)oxirane**. Tokyo Chemical Industry.
- PubChem. (2024). Compound Summary: **2-(4-Chlorophenyl)oxirane** (CID 24878056). National Center for Biotechnology Information.
- Woo, J.H., et al. (2013).[6] Identification and characterization of epoxide hydrolase activity... for biocatalytic resolution of racemic styrene oxide derivatives. *Biotechnology Letters*.
- Reetz, M.T. (2016). *Biocatalysis in Organic Synthesis: The Epoxide Hydrolase Connection*. ACS Catalysis. (Contextual grounding for EH assays).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. (+/-)-4-Chlorostyrene oxide, 97+% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 2. 2-(4-chlorophenyl)oxirane | CAS#:2788-86-5 | Chemsrsc [chemsrc.com]
- 3. amerigoscientific.com [amerigoscientific.com]
- 4. file.bldpharm.com [file.bldpharm.com]
- 5. echemi.com [echemi.com]

- 6. Identification and characterization of epoxide hydrolase activity of polycyclic aromatic hydrocarbon-degrading bacteria for biocatalytic resolution of racemic styrene oxide and styrene oxide derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Monograph: 2-(4-Chlorophenyl)oxirane]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581470#msds-for-2-4-chlorophenyl-oxirane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com